

# Application Notes and Protocols for c-Met Inhibitors in Animal Studies

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## Compound of Interest

Compound Name: *c-Met-IN-19*

Cat. No.: *B15136428*

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These application notes provide a comprehensive overview and detailed protocols for the preclinical evaluation of c-Met inhibitors in animal models. As "**c-Met-IN-19**" is not a widely recognized designation, this document leverages data from several well-characterized small molecule c-Met inhibitors to provide representative experimental parameters.

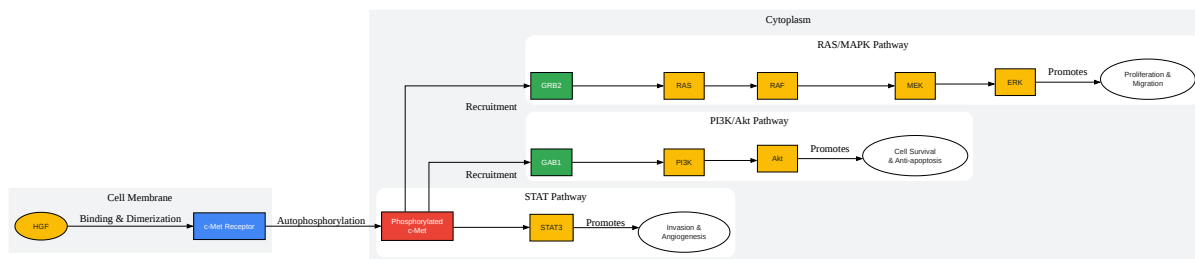
## Introduction to c-Met Inhibition in Oncology

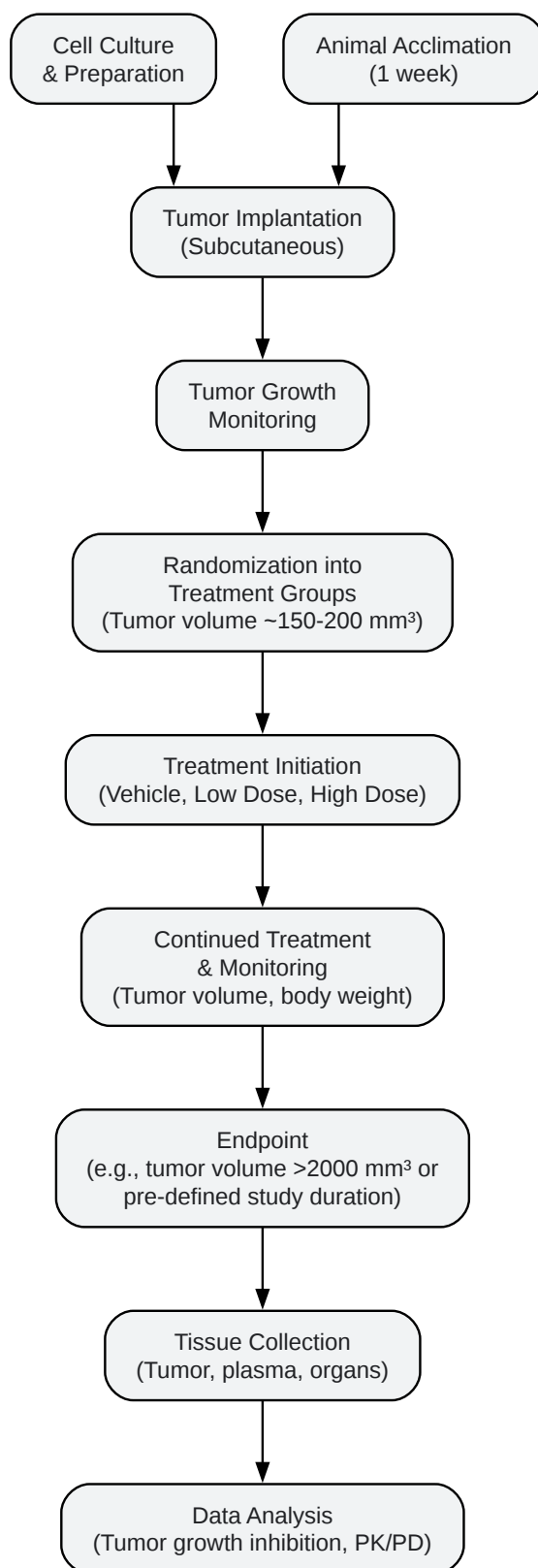
The c-Met receptor tyrosine kinase and its ligand, hepatocyte growth factor (HGF), play a crucial role in cell proliferation, survival, migration, and invasion.[1][2] Dysregulation of the HGF/c-Met signaling pathway through gene amplification, mutation, or protein overexpression is implicated in the progression and metastasis of numerous cancers, making it a prime target for therapeutic intervention.[3][4] Small molecule inhibitors targeting the ATP-binding site of the c-Met kinase have shown promise in preclinical and clinical settings.

## c-Met Signaling Pathway

The binding of HGF to the c-Met receptor induces receptor dimerization and autophosphorylation of key tyrosine residues. This activation triggers a cascade of downstream

signaling pathways, including the RAS/MAPK, PI3K/Akt, and STAT pathways, which collectively drive cancer cell proliferation, survival, and motility.<sup>[1]</sup>





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## References

- [1. An overview of the c-MET signaling pathway - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [2. An overview of the c-MET signaling pathway - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
- [3. c-MET \[stage.abbviescience.com\]](#)
- [4. aacrjournals.org \[aacrjournals.org\]](#)
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